

# Iodoxybenzene: A Comprehensive Technical Guide to its Physical Properties and Solubility

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## Compound of Interest

Compound Name: Iodoxybenzene

Cat. No.: B1195256

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## Introduction

**Iodoxybenzene** ( $C_6H_5IO_2$ ) is a hypervalent iodine compound that serves as a powerful oxidizing agent in organic synthesis. Its ability to participate in a variety of chemical transformations makes it a valuable tool for chemists in academia and industry. This technical guide provides an in-depth overview of the physical properties and solubility of **iodoxybenzene**, offering critical data and experimental protocols to ensure its safe and effective use in the laboratory.

## Core Physical Properties

**Iodoxybenzene** is a white crystalline solid.<sup>[1]</sup> A key characteristic of this compound is its thermal instability; it explodes upon heating to approximately 230°C.<sup>[1][2]</sup> This property necessitates careful handling and adherence to strict safety protocols.

Table 1: Physical Properties of **Iodoxybenzene**

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>5</sub> IO <sub>2</sub>	[2][3]
Molecular Weight	236.01 g/mol	[2][3]
Appearance	White crystalline solid	[1]
Melting Point	Explodes at ~230°C	[1][2]
Density	Data not readily available	

## Solubility Profile

The solubility of **iodoxybenzene** is a critical parameter for its application in various reaction media. While quantitative data in many organic solvents is not extensively documented, its solubility in water has been determined.

Table 2: Solubility of **iodoxybenzene**

Solvent	Temperature (°C)	Solubility	Reference
Water	12	2.8 g/L	[4]
Water	100	~12 g/L	[4]
Ethanol	-	Data not readily available	
Acetone	-	Data not readily available	
Dimethyl Sulfoxide (DMSO)	-	Likely soluble	[5]

It is important to note that while precise quantitative solubility data in ethanol, acetone, and DMSO are not readily available in the cited literature, **iodoxybenzene** is likely to exhibit some solubility in polar organic solvents like DMSO.[5]

## Experimental Protocols

## Synthesis of Iodoxybenzene

A common and reliable method for the preparation of **iodoxybenzene** involves the oxidation of iodobenzene with peracetic acid.<sup>[1][6]</sup>

Materials:

- Iodobenzene
- 40% Peracetic acid
- Deionized water
- Chloroform
- 500-mL three-necked flask
- Reflux condenser
- Stirrer
- Dropping funnel
- Oil bath
- Büchner funnel
- Desiccator

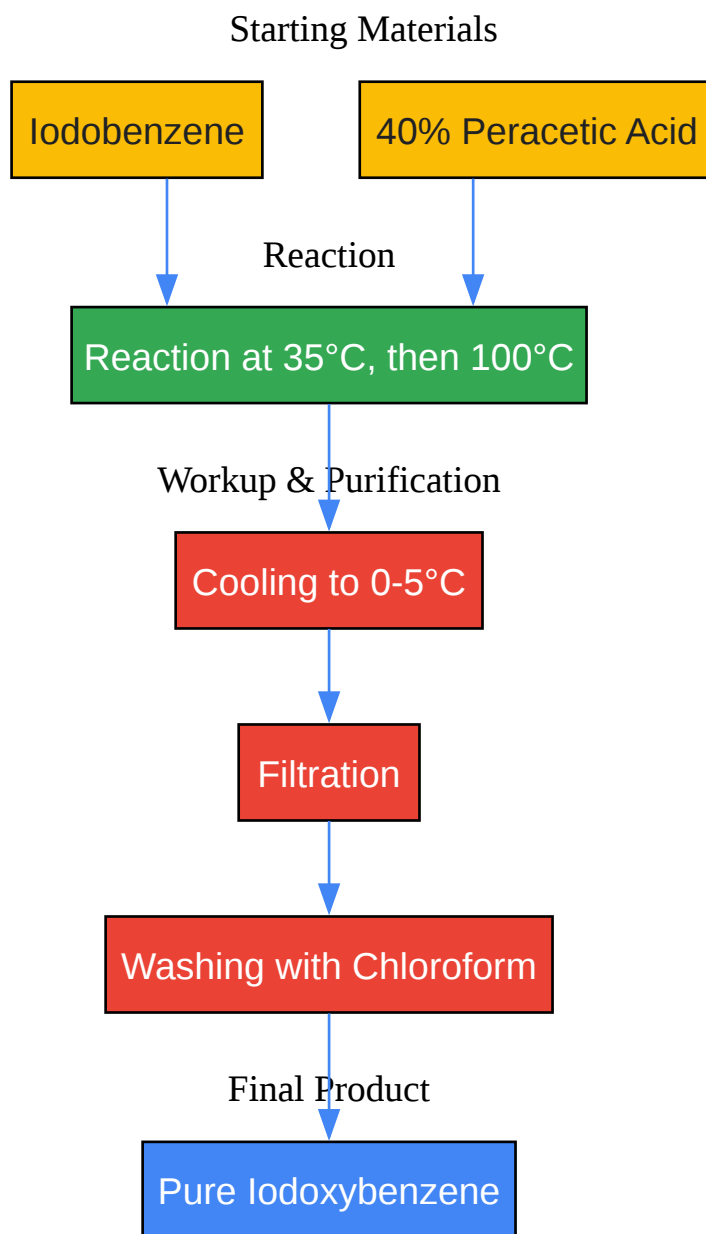
Procedure:

- Place 20.4 g (0.10 mole) of iodobenzene in a 500-mL three-necked flask equipped with a reflux condenser, stirrer, and dropping funnel.
- Immerse the flask in an oil bath maintained at 35°C.
- With vigorous stirring, add 75 g (65 mL, 0.50 mole) of 40% peracetic acid dropwise over a 30-minute period.

- After the addition is complete, dilute the reaction mixture with 80 mL of water.
- Heat the mixture from 35°C to 100°C over 20 minutes and maintain it at 100°C for 45 minutes.
- Cool the flask in an ice bath to 0–5°C to precipitate the **iodoxybenzene**.
- Collect the solid product by filtration using a Büchner funnel and air-dry with suction for 1 hour.
- The crude product can be purified by washing with chloroform to remove impurities such as unreacted iodobenzene and iodosobenzene diacetate.[1]

#### Safety Precautions:

- This reaction should be performed in a well-ventilated fume hood.
- Peracetic acid is corrosive and should be handled with appropriate personal protective equipment (PPE), including gloves and safety goggles.[6]
- **Iodoxybenzene** is explosive upon heating; avoid heating the dry solid.[1][2]



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### Synthesis of **iodoxybenzene** Workflow

## Determination of Melting Point

Given the explosive nature of **iodoxybenzene**, the determination of its melting point requires extreme caution. A standard capillary melting point apparatus can be used, but with stringent safety measures in place.

Materials:

- **Iodoxybenzene** sample
- Capillary tubes
- Melting point apparatus with a safety shield
- Small amount of silicone oil (for oil bath method)

Procedure:

- Carefully load a small, finely powdered sample of **iodoxybenzene** into a capillary tube.
- Place the capillary tube in the melting point apparatus.
- Use a slow heating rate, especially when approaching the expected decomposition temperature.
- Crucially, perform the determination behind a safety shield.
- Observe the sample for any changes, noting the temperature at which decomposition and explosion occur. This is not a true melting point but a decomposition point.

Safety Precautions:

- NEVER heat a large quantity of dry **iodoxybenzene**.
- Always use a safety shield and wear appropriate PPE.
- Be aware of the explosive nature of the compound upon heating.

## Determination of Solubility

A general protocol for determining the solubility of a solid in a given solvent can be adapted for **iodoxybenzene**.

Materials:

- **Iodoxybenzene**

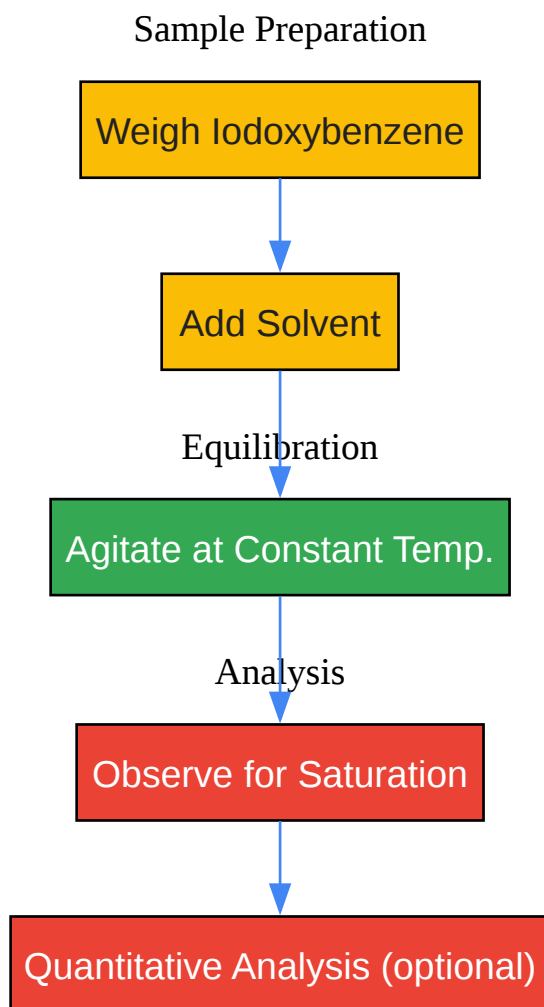
- Selected solvents (e.g., water, ethanol, acetone, DMSO)
- Test tubes
- Vortex mixer or shaker
- Analytical balance
- Constant temperature bath

Procedure:

- Accurately weigh a small amount of **iodoxybenzene** (e.g., 10 mg) and place it in a test tube.
- Add a known volume of the solvent (e.g., 1 mL) to the test tube.
- Agitate the mixture vigorously using a vortex mixer or shaker at a constant temperature.
- Continue adding small, known quantities of **iodoxybenzene** until a saturated solution is formed (i.e., solid material remains undissolved).
- Alternatively, for quantitative analysis, a saturated solution can be prepared, filtered, and a known volume of the filtrate evaporated to determine the mass of dissolved solute.

Safety Precautions:

- Handle **iodoxybenzene** with care, avoiding friction or grinding that could lead to detonation.
- Perform all operations in a fume hood.
- Dispose of waste according to institutional safety guidelines.



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### Solubility Determination Workflow

## Conclusion

**Iodoxybenzene** is a potent oxidizing agent with distinct physical properties and solubility characteristics. Its high reactivity is matched by its potential hazards, particularly its explosive nature upon heating. This guide provides essential data and protocols to support the safe and effective use of **iodoxybenzene** in research and development. A thorough understanding of its properties and strict adherence to safety protocols are paramount for any professional working with this compound.



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